

Technical Support Center: Optimizing α -Sinensal Yield from Orange Peel Waste

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Compound of Interest

Compound Name: *alpha-Sinensal*

Cat. No.: B100234

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Welcome to the technical support center for the optimization of α -Sinensal extraction from orange peel waste. This resource is designed for researchers, scientists, and drug development professionals to provide troubleshooting guidance and answers to frequently asked questions encountered during experimental procedures.

Frequently Asked Questions (FAQs)

Q1: What is α -Sinensal and why is it extracted from orange peel waste?

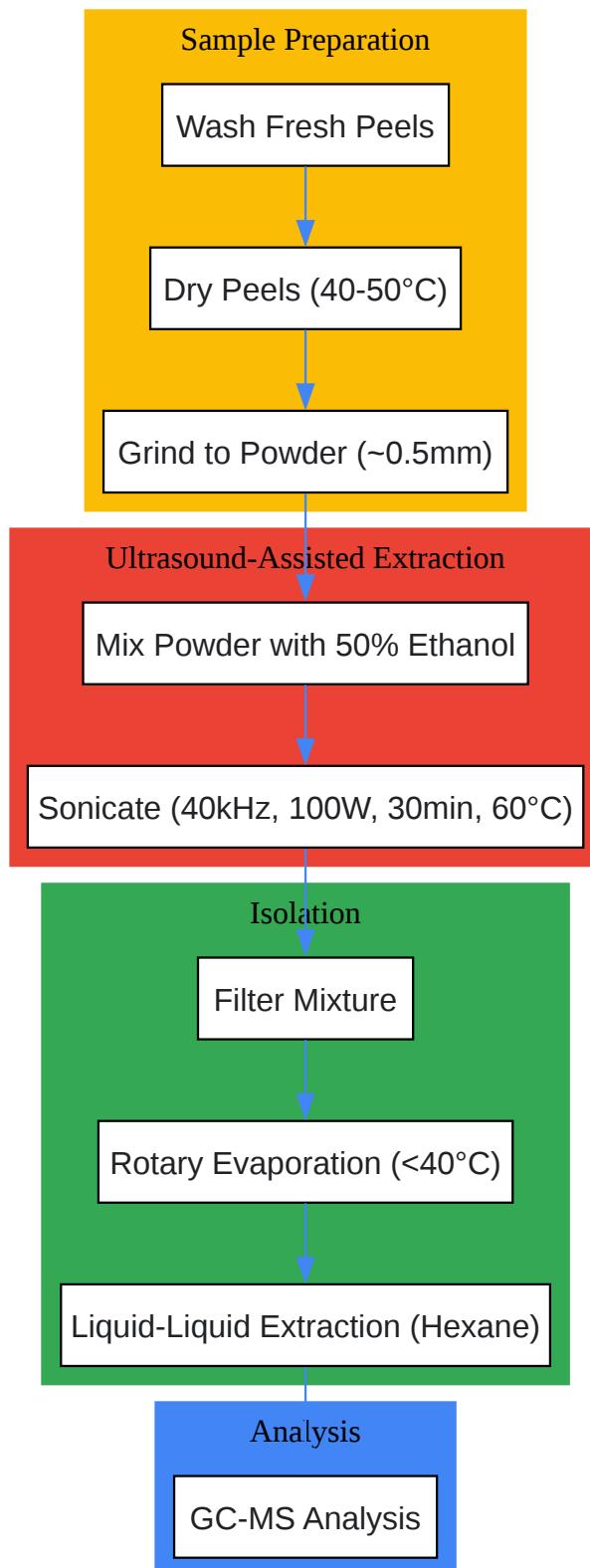
A1: α -Sinensal is a sesquiterpenoid aldehyde, a natural organic compound that contributes to the characteristic aroma and flavor of citrus fruits, particularly oranges. It is a member of the class of compounds known as sesquiterpenoids, which are terpenes with three consecutive isoprene units.^{[1][2]} Orange peel, a major byproduct of the citrus processing industry, is a readily available and low-cost source for this valuable compound.

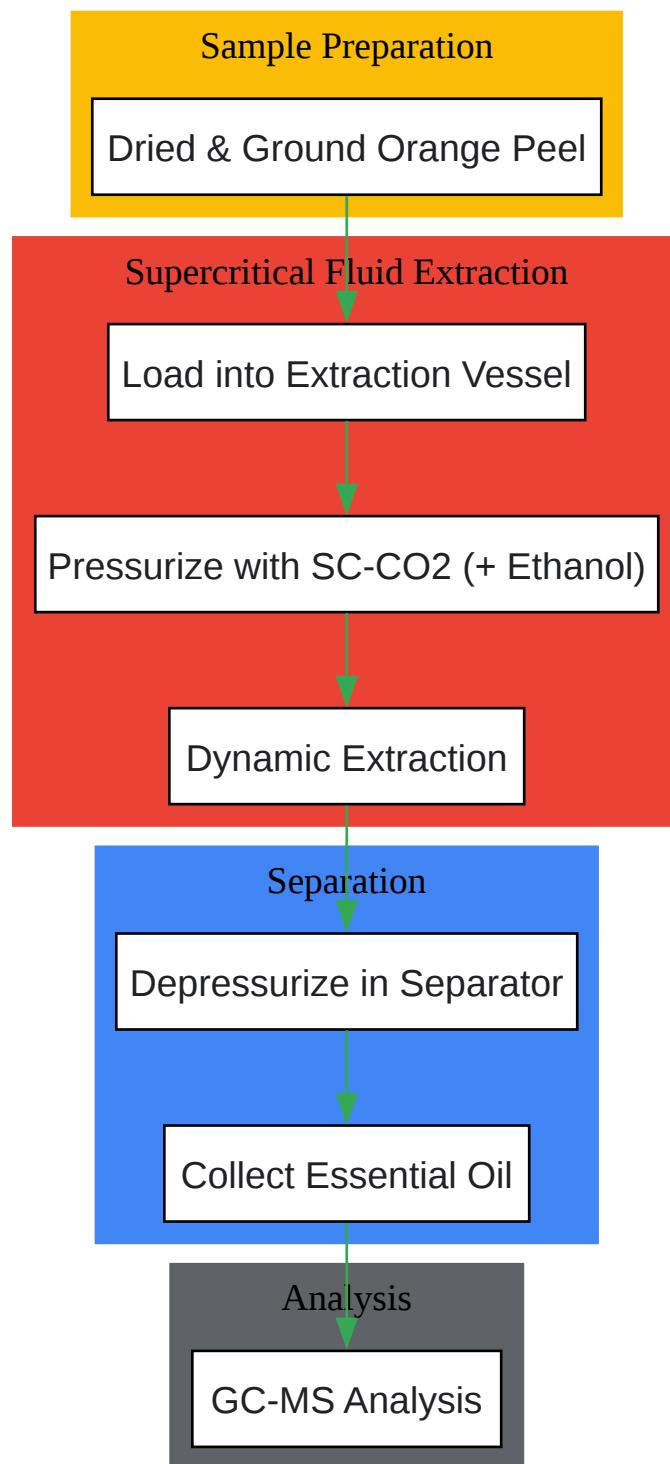
Q2: What is the typical concentration of α -Sinensal in orange peel essential oil?

A2: The concentration of α -Sinensal in orange peel essential oil is generally low and can vary significantly depending on the orange cultivar, maturity of the fruit, and the extraction method used. Reported concentrations range from as low as 0.01% to approximately 3.14% of the total essential oil composition.^{[3][4][5]}

Q3: What is the biosynthetic pathway of α -Sinensal in oranges?

A3: α -Sinensal, like other sesquiterpenes, is synthesized in the plant cell's cytoplasm from farnesyl diphosphate (FPP) through the mevalonic acid (MVA) pathway.^[6] Specific enzymes, known as terpene synthases (TPSs), catalyze the conversion of FPP into a diverse array of sesquiterpene structures. The enzyme α -Sinensal synthase facilitates the transformation of a farnesyl cation into α -sinensal.^[7] The expression of the genes responsible for its synthesis is often developmentally regulated, with an accumulation of transcripts towards the final stages of fruit maturation.^[6]



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